

# An In-depth Technical Guide to Diethyl sec-butylethylmalonate (CAS 76-71-1)

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## Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

Cat. No.: B054290

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## Introduction

**Diethyl sec-butylethylmalonate**, with the CAS registry number 76-71-1, is a disubstituted derivative of diethyl malonate. Its structure features both a sec-butyl and an ethyl group attached to the  $\alpha$ -carbon of the malonic ester. This compound serves as a valuable intermediate in organic synthesis, particularly in the preparation of more complex molecules, including heterocyclic compounds and substituted carboxylic acids. One notable application is its use as a reactant in the synthesis of certain barbituric acid derivatives and in the laboratory-scale synthesis of the amino acid dl-isoleucine.[1] Understanding its chemical properties, synthesis, and spectral characteristics is crucial for its effective utilization in research and development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Diethyl sec-butylethylmalonate** is presented in Table 1. This data is essential for its handling, purification, and characterization.

Table 1: Chemical and Physical Properties of **Diethyl sec-butylethylmalonate**

Property	Value	Source(s)
CAS Number	76-71-1	[2]
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>4</sub>	[2]
Molecular Weight	244.33 g/mol	[2]
IUPAC Name	diethyl 2-butan-2-yl-2-ethylpropanedioate	[2]
Synonyms	Diethyl 2-(sec-butyl)-2-ethylmalonate, sec-Butylethylmalonic acid diethyl ester	[2]
Boiling Point	110-114 °C at 18 mmHg	[3]
Density	0.98 g/cm <sup>3</sup>	[3]
Refractive Index	1.4230-1.4260	[3]
Solubility	Soluble in chloroform (slightly) and methanol (sparingly).	[4]

## Synthesis of Diethyl sec-butylethylmalonate

The synthesis of **diethyl sec-butylethylmalonate** is typically achieved through a sequential alkylation of a malonic ester. The general strategy involves the deprotonation of a less substituted malonic ester to form a resonance-stabilized enolate, followed by nucleophilic attack on an alkyl halide. This process can be performed in two steps to introduce the two different alkyl groups (sec-butyl and ethyl).

Two primary synthetic routes can be envisioned:

- Route A: Ethylation of diethyl sec-butylmalonate.
- Route B: Sec-butylation of diethyl ethylmalonate.

The following sections provide a detailed, generalized experimental protocol based on established procedures for similar malonic ester alkylations.

## General Experimental Workflow

The overall workflow for the synthesis of **diethyl sec-butylethylmalonate** is depicted in the following diagram.

Caption: General experimental workflow for the synthesis, purification, and analysis of **Diethyl sec-butylethylmalonate**.

## Detailed Experimental Protocol (Route A: Ethylation of Diethyl sec-butylmalonate)

This protocol is adapted from established methods for the alkylation of malonic esters.

Materials:

- Diethyl sec-butylmalonate
- Anhydrous Ethanol
- Sodium metal
- Ethyl bromide
- Diethyl ether
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser with a drying tube
- Dropping funnel

- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

#### Procedure:

- **Preparation of Sodium Ethoxide:** In a flame-dried round-bottom flask equipped with a reflux condenser and a nitrogen inlet, add anhydrous ethanol. Carefully add sodium metal in small pieces to the ethanol to generate sodium ethoxide. The reaction is exothermic and produces hydrogen gas, so it should be performed in a well-ventilated fume hood.
- **Formation of the Enolate:** Once all the sodium has reacted and the solution has cooled, add diethyl sec-butylmalonate dropwise to the sodium ethoxide solution with stirring.
- **Alkylation:** To the resulting solution of the enolate, add ethyl bromide dropwise through the dropping funnel at a rate that maintains a gentle reflux. After the addition is complete, continue to heat the mixture at reflux for several hours until the reaction is complete (can be monitored by TLC).
- **Work-up:** After cooling the reaction mixture to room temperature, remove the ethanol using a rotary evaporator. To the residue, add water and extract the aqueous layer with diethyl ether.
- **Purification:** Wash the combined organic extracts with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Final Purification:** Purify the crude **diethyl sec-butylethylmalonate** by vacuum distillation to yield the final product.

## Spectral Data

While detailed spectral data for **Diethyl sec-butylethylmalonate** is not widely available in public databases, information for the closely related precursor, Diethyl sec-butylmalonate, can

be found. The expected spectral characteristics of the title compound can be inferred from this data and general principles of spectroscopy.

Table 2: Spectral Data for Diethyl sec-butylmalonate (Precursor)

Technique	Data	Source(s)
$^1\text{H}$ NMR	Spectrum available.	[5]
$^{13}\text{C}$ NMR	Spectrum available.	[6]
IR	Spectrum available.	[2]
Mass Spec	Spectrum available.	[7]

Note: Actual spectra for **Diethyl sec-butylethylmalonate** (CAS 76-71-1) are not readily available in the public domain. The data presented here is for a precursor and serves as a reference. For definitive characterization, it is recommended to acquire spectral data on a synthesized and purified sample.

## Logical Relationships in Synthesis

The synthesis of **diethyl sec-butylethylmalonate** is a clear example of sequential alkylation, a fundamental transformation in organic chemistry. The logical progression of this synthesis is outlined below.

Caption: Logical relationship diagram illustrating the key steps in the synthesis of **Diethyl sec-butylethylmalonate**.

## Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Diethyl sec-butylethylmalonate** is classified as follows:

- Hazard Statement: H302 - Harmful if swallowed.
- Signal Word: Warning
- Pictogram:

- GHS07 (Exclamation Mark)

It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

This technical guide provides a comprehensive overview of **Diethyl sec-butylethylmalonate** (CAS 76-71-1), covering its chemical and physical properties, a detailed synthesis protocol, and available spectral information. The provided diagrams illustrate the experimental workflow and the logical steps involved in its synthesis. While a lack of publicly available, detailed spectral data for the final product is a limitation, the information presented serves as a valuable resource for researchers and professionals in the fields of organic synthesis and drug development who may utilize this compound as a key building block. It is recommended that users of this guide perform their own analytical characterization to confirm the identity and purity of synthesized material.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diethyl sec-butylethylmalonate (CAS 76-71-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054290#diethyl-sec-butylethylmalonate-cas-number-76-71-1]

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